

# Proper Disposal of BM-962: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *BM-962*

Cat. No.: *B15581850*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **BM-962**, also identified as Benjamin Moore's Ultra UniLac® CAB Acrylic White Topcoat - Dull Rubbed 1M.962. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

**BM-962** is a solvent-based cellulose acetate butyrate (CAB) acrylic lacquer. Due to its chemical composition and flammability, it cannot be disposed of through standard waste streams and requires handling as hazardous waste.

## I. Immediate Safety Precautions

Before handling **BM-962** for disposal, ensure all relevant personnel are familiar with the following safety protocols. The Safety Data Sheet (SDS) indicates that this product is flammable and can cause skin and eye irritation.

Personal Protective Equipment (PPE) is mandatory:

- **Eye Protection:** Wear chemical safety goggles.
- **Hand Protection:** Use solvent-resistant gloves (e.g., nitrile or neoprene).
- **Body Protection:** A lab coat or chemical-resistant apron is required.
- **Respiratory Protection:** If ventilation is inadequate, use a NIOSH-approved respirator.

### Handling Environment:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Eliminate all potential ignition sources, as vapors are flammable and can travel considerable distances[1].
- Ensure eyewash stations and safety showers are readily accessible.

## II. Disposal Procedures

The mandated disposal method for **BM-962** is through an approved hazardous waste disposal facility[1][2][3]. Do not pour this product down the drain or discard it in regular trash.

### Step-by-Step Disposal Protocol:

- **Container Sealing:** Ensure the original container of **BM-962** is tightly sealed to prevent the release of flammable vapors. If the original container is compromised, transfer the material to a compatible, properly labeled, and sealed waste container.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "Ultra UniLaq® CAB Acrylic White Topcoat." Note the flammable nature of the contents.
- **Segregation:** Store the sealed waste container separately from incompatible materials, particularly oxidizing agents and strong acids.
- **Contact Environmental Health and Safety (EHS):** Notify your institution's EHS department to arrange for pickup and disposal by a certified hazardous waste contractor.
- **Documentation:** Maintain a record of the amount of **BM-962** being disposed of and the date of disposal, in accordance with your institution's and local regulations.

For laboratories and facilities in regions with paint stewardship programs, such as PaintCare, these services may offer a convenient option for disposal.[4][5] These programs facilitate the recycling and proper disposal of unused paint products.

### III. Data Presentation

For clarity, the key characteristics of **BM-962** relevant to its disposal are summarized below.

Property	Value	Source
Product Name	Ultra UniLaq® CAB Acrylic White Topcoat - Dull Rubbed	[1][6]
Product Code	1M.962	[1][6]
Resin Type	Cellulose Acetate Butyrate (CAB)	[2][6]
Cleanup Method	Solvent	[6][7][8]
VOC Level	662.4 g/L	[6]
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.	[1][2][3]

### IV. Experimental Protocols

While no specific experimental protocols are cited for the disposal of this commercial product, the disposal procedure itself is a critical safety protocol. The workflow for safe disposal is outlined below.

### V. Mandatory Visualization

The following diagram illustrates the procedural workflow for the proper disposal of **BM-962**.



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